CAS number 1260791-59-0 physicochemical data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*Methyl 5-(aminomethyl)nicotinate hydrochloride*
CAS No.:	*1260791-59-0*
Cat. No.:	*B2467726*

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An In-depth Technical Guide to the Physicochemical and Biological Profile of Wip1 Phosphatase Inhibitors

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Publication Date: 2026-01-02

Abstract

This technical guide provides a comprehensive overview of the physicochemical properties, biological activity, and experimental considerations for researchers investigating the inhibition of Wild-type p53-induced phosphatase 1 (Wip1), a critical regulator in the DNA damage response pathway. A notable focus is placed on the potent and selective allosteric inhibitor, GSK2830371. This document also addresses the compound associated with CAS number 1260791-59-0, clarifying its identity and distinguishing it from the well-characterized Wip1 inhibitor GSK2830371, for which a wealth of data is available. This guide is intended for researchers, scientists, and drug development professionals in the field of oncology and molecular biology.

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Introduction: The Therapeutic Target - Wip1 (PPM1D) Phosphatase

Wild-type p53-induced phosphatase 1 (Wip1), also known as protein phosphatase, Mg2+/Mn2+ dependent 1D (PPM1D), is a serine/threonine phosphatase that plays a pivotal role in the negative regulation of the DNA damage response (DDR) and tumor suppression pathways.[1] Wip1 is a key component of a negative feedback loop that inactivates the p53 tumor suppressor pathway.[2] It achieves this by dephosphorylating and inactivating several critical proteins, including p53 itself, as well as upstream kinases such as ATM and Chk2.[2]

The gene encoding Wip1, PPM1D, is frequently amplified in various human cancers, including breast and ovarian cancers.[2] This amplification leads to the overexpression of Wip1, which in turn suppresses the p53 pathway, thereby promoting tumor cell survival and proliferation.[1] Consequently, the development of small molecule inhibitors of Wip1 has emerged as a promising therapeutic strategy for the treatment of cancers with a wild-type p53 status.[3]

Compound Identification and Physicochemical Properties

A point of clarification is necessary at the outset. The CAS number 1260791-59-0 is associated with the compound **Methyl 5-(aminomethyl)nicotinate hydrochloride**.[4][5] However, a significant body of scientific literature focused on Wip1 inhibition refers to the potent and selective inhibitor GSK2830371, which has the CAS number 1404456-53-6. This guide will provide the available data for both compounds to ensure clarity for researchers.

Methyl 5-(aminomethyl)nicotinate hydrochloride (CAS: 1260791-59-0)

Information on the physicochemical properties of **Methyl 5-(aminomethyl)nicotinate hydrochloride** is limited in publicly available scientific literature. The available data is summarized in the table below.

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Property	Value	Source
IUPAC Name	methyl 5-(aminomethyl)nicotinate hydrochloride	[4]
Molecular Formula	$C_8H_{11}ClN_2O_2$	[4]
Physical State	Not specified	[6]
Solubility	No data available	[6]
Melting Point	No data available	[6]
Boiling Point	No data available	[6]

GSK2830371 (CAS: 1404456-53-6)

GSK2830371 is a well-characterized, potent, and selective allosteric inhibitor of Wip1 phosphatase.[7] Its physicochemical properties are well-documented and are crucial for designing and interpreting experiments.

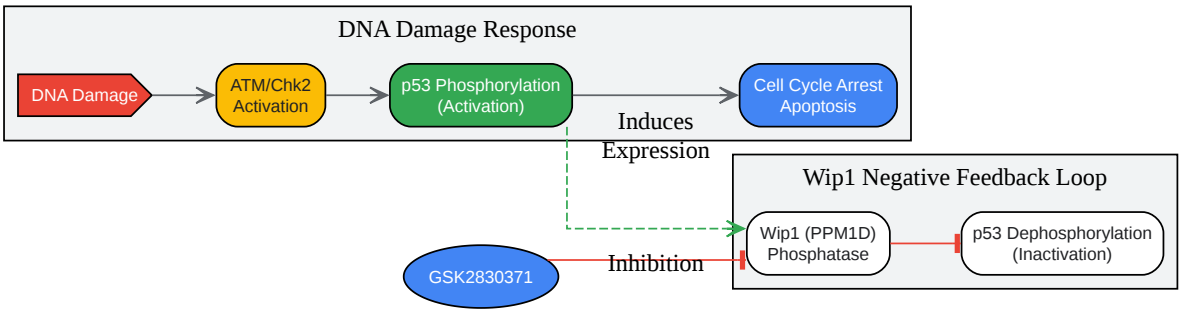
Property	Value	Source
IUPAC Name	(S)-5-((5-Chloro-2-methylpyridin-3-ylamino)methyl)-N-(3-cyclopentyl-1-(cyclopropylamino)-1-oxopropan-2-yl)thiophene-2-carboxamide	
Molecular Formula	$C_{23}H_{29}ClN_4O_2S$	
Molecular Weight	461.02 g/mol	
Solubility	Soluble to 100 mM in DMSO and to 50 mM in ethanol	
Purity	≥98% (HPLC)	
Storage	Store at -20°C	

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Mechanism of Action and Biological Activity of GSK2830371

GSK2830371 functions as a highly selective allosteric inhibitor of Wip1 phosphatase with an IC_{50} of 6 nM.[7] Unlike competitive inhibitors that bind to the active site, GSK2830371 binds to a unique site on the "flap" subdomain of the Wip1 protein.[1] This allosteric binding locks the phosphatase in an inactive conformation, preventing it from dephosphorylating its substrates.[1]

The inhibition of Wip1 by GSK2830371 leads to the increased phosphorylation of key proteins in the DNA damage response pathway, including p53, Chk2, H2AX, and ATM. This reactivation of the p53 pathway can lead to cell cycle arrest and apoptosis in cancer cells with wild-type p53.[8]



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Caption: Mechanism of action of GSK2830371 in the DNA damage response pathway.

Experimental Protocols and Considerations

The following protocols are provided as a guide for researchers working with GSK2830371. It is essential to optimize these protocols for specific cell lines and experimental conditions.

Cell-Based Proliferation Assay

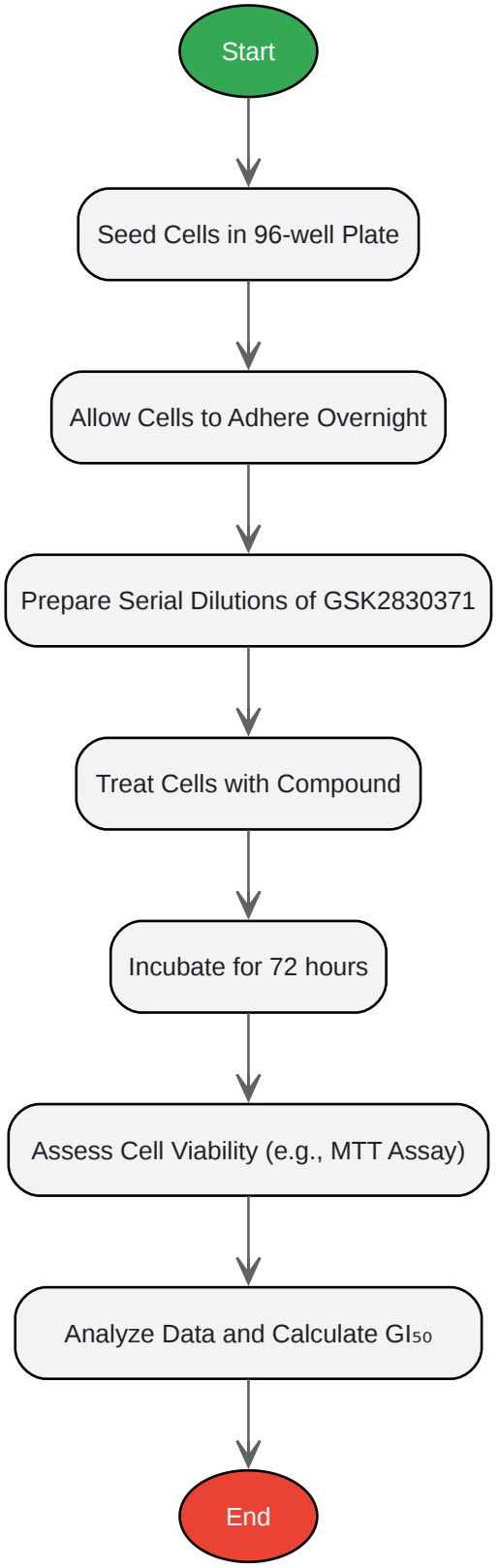
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This protocol outlines a standard method for assessing the anti-proliferative effects of GSK2830371 on cancer cell lines.

Methodology:

- Cell Seeding: Seed cancer cells (e.g., MCF7, a PPM1D-amplified breast cancer cell line) in 96-well plates at a density of 5,000 cells per well and allow them to adhere overnight.
- Compound Treatment: Prepare a serial dilution of GSK2830371 in complete growth medium. The concentration range should be selected based on the expected GI_{50} (e.g., 0.001 to 10 µM).[7]
- Incubation: Replace the culture medium with the medium containing the various concentrations of GSK2830371. Include a vehicle control (e.g., DMSO). Incubate the plates for 72 hours.
- Viability Assessment: Assess cell viability using a standard method such as the MTT or CellTiter-Glo® Luminescent Cell Viability Assay.
- Data Analysis: Calculate the half-maximal growth inhibitory concentration (GI_{50}) by plotting the percentage of cell growth inhibition against the log concentration of GSK2830371.

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Caption: Workflow for a cell-based proliferation assay with GSK2830371.

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Western Blot Analysis of Phosphorylated Substrates

This protocol is designed to confirm the on-target activity of GSK2830371 by measuring the phosphorylation status of its downstream targets.

Methodology:

- Cell Treatment: Treat cells with GSK2830371 at a relevant concentration (e.g., 2.5 µM) for a specified time course (e.g., 2, 4, 8 hours).[7]
- Cell Lysis: Harvest the cells and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.
- Protein Quantification: Determine the protein concentration of the lysates using a BCA or Bradford assay.
- SDS-PAGE and Western Blotting: Separate the protein lysates by SDS-PAGE and transfer them to a PVDF membrane.
- Immunoblotting: Probe the membrane with primary antibodies against phosphorylated p53 (Ser15), phosphorylated Chk2 (Thr68), and total p53 and Chk2 as loading controls.
- Detection: Use appropriate HRP-conjugated secondary antibodies and a chemiluminescent substrate for detection.

In Vivo Studies

GSK2830371 is orally bioavailable and has demonstrated anti-tumor activity in vivo. In xenograft models using B-cell lymphoma (DoHH2) cells, oral administration of GSK2830371 at doses of 75 mg/kg twice daily or 150 mg/kg three times daily resulted in significant tumor growth inhibition. Pharmacodynamic studies in these models showed increased phosphorylation of Chk2 and p53 in the tumors, confirming on-target activity.[7]

Conclusion

GSK2830371 is a valuable research tool for investigating the role of Wip1 phosphatase in cancer biology and the DNA damage response. Its high potency and selectivity make it a suitable probe for elucidating the therapeutic potential of Wip1 inhibition. Researchers should

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be mindful of the correct CAS number (1404456-53-6) for this compound to ensure accurate data retrieval and experimental design. The protocols and data presented in this guide provide a solid foundation for initiating studies with this important inhibitor.

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- To cite this document: BenchChem. [CAS number 1260791-59-0 physicochemical data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2467726/docs#cas-number-1260791-59-0-physicochemical-data]

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